

Propargite application temperature humidity optimization

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Compound Focus: Propargite

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Optimizing Propargite for Spider Mite Control

The following data summarizes the optimal application conditions for **propargite** against *Tetranychus urticae* (two-spotted spider mite) on beans, as determined through a response surface methodology. Please note that this data is from a specific agricultural context and its direct applicability to other systems should be verified.

Table 1: Optimal Application Conditions for Propargite against *Tetranychus urticae* [1]

Parameter	Optimal Condition	Notes / Other Tested Ranges
Temperature	26.0 °C	Tested range in the study: 25–30 °C.
Relative Humidity	63.0 %	Tested range in the study: 55–65%.
Application Dose	Not explicitly stated (Lowest effective dose)	Tested dose range: 900-2300 µl/L. The study aimed for the lowest effective dose under the stated temp/RH conditions [1].
Reported Efficacy	~16% mortality	Achieved under the optimal temperature and humidity conditions with the lowest dose.

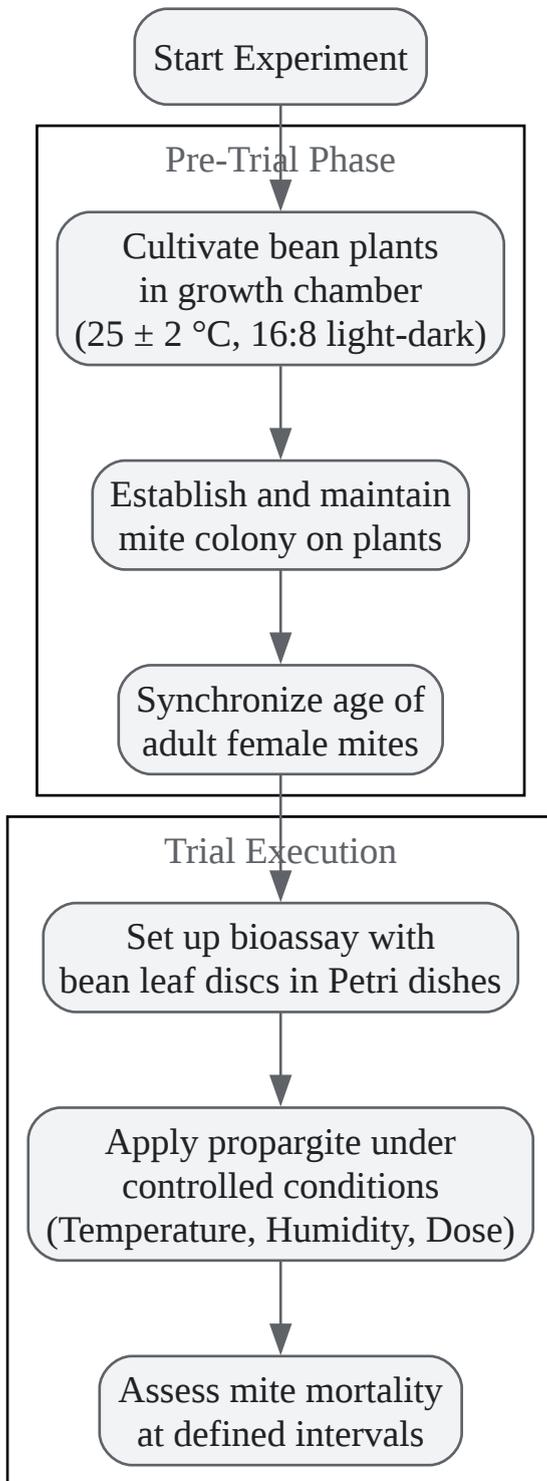
Detailed Experimental Protocol

The quantitative data above was generated using the following standardized bioassay method. This protocol can serve as a reference for designing validation experiments.

Bioassay Method: Bean Leaf Disc Bioassay [1]

- **Plant Cultivation:** Bean plants (*Vigna unguiculata* L.) are cultivated in a growth chamber at 25 ± 2 °C with a 16:8 light-to-dark cycle.
- **Mite Rearing:** A colony of *Tetranychus urticae* is maintained on bean plants in the laboratory at 25 ± 2 °C and $55 \pm 5\%$ relative humidity for at least two generations.
- **Age-Synchronization:** To obtain a uniform age group of adult female mites, approximately 60 adults are transferred to a bean leaf disc and allowed to lay eggs for 24 hours. The adults are then removed, and the eggs are incubated until they mature into adults for testing.
- **Experimental Setup:** The bioassay is conducted on bean leaf discs placed in Petri dishes. A barrier (e.g., cotton) is used to prevent mites from escaping.
- **Application & Assessment:** Acaricides are applied under the varying conditions of temperature, humidity, and dose as defined by the experimental design (e.g., Central Composite Design). Mortality is assessed at specified intervals after application.

The workflow below summarizes the key stages of this protocol.



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Frequently Asked Questions

What is the dissipation pattern and safe harvest interval for propargite? While not related to temperature/humidity, research on tea crops shows that **propargite** residues dissipate exponentially after application, following first-order kinetics. The half-life was found to be between 1.63 and 1.92 days. Residues fell below the maximum residue limit (MRL of 5 mg/kg) by the 7th day, suggesting a 7-day safe harvest interval for tea [2]. This interval may vary depending on the crop and local regulations.

Are there resistance concerns with propargite? Yes. The 2019 Pacific Northwest Mint IPM Strategic Paper explicitly listed investigating resistance levels to miticides within mite populations as a top-priority research need, indicating that resistance to miticides like **propargite** is a recognized and ongoing challenge in pest management [3].

Important Considerations for Researchers

- **Context is Key:** The optimal conditions provided are highly specific to the pest (*Tetranychus urticae*), the crop (beans), and the testing environment. The low mortality rate reported (~16%) suggests that **propargite** may be most effective as part of an integrated pest management (IPM) program rather than as a standalone treatment [1].
- **Regulatory Status:** Be aware that the regulatory status of pesticides can change. One report noted issues with the pre-harvest interval (PHI) for **propargite** affecting its usage in some regions [3]. Always check current local regulations before designing experiments or applications.

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